

An In-depth Technical Guide to 3-amino-N-benzylbenzamide

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Compound of Interest

Compound Name: 3-amino-N-benzylbenzamide

Cat. No.: B1275771

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This technical guide provides a comprehensive overview of **3-amino-N-benzylbenzamide**, a chemical compound of interest to researchers and professionals in the fields of medicinal chemistry, drug discovery, and materials science. This document details its chemical identity, physicochemical properties, a representative synthetic protocol, and potential areas of application based on the biological activities of related structures.

Chemical Identity and Nomenclature

The unequivocally recognized IUPAC name for the compound is **3-amino-N-benzylbenzamide**. An alternative, equally valid IUPAC name is 3-amino-N-(phenylmethyl)benzamide.^{[1][2]} This nomenclature precisely describes the molecular structure, which consists of a benzamide core with an amino group at the third position of the benzene ring and a benzyl group attached to the amide nitrogen.

Several synonyms are used in commercial and scientific literature to refer to this compound. These include:

- 3-AMINO-N-BENZYL-BENZAMID^[1]
- 3-AMINO-N-BENCIL-BENZAMIDA^[1]
- AKOS B022803^{[1][2]}
- ART-CHEM-BB B022803^[2]

Physicochemical Properties

A compilation of the key physicochemical properties of **3-amino-N-benzylbenzamide** is presented in the table below. These data are crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source(s)
CAS Number	54977-91-2	[1] [3]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O	[1] [3] [4]
Molecular Weight	226.27 g/mol	[3]
Exact Mass	226.111 g/mol	[2]
Boiling Point	459.7 °C at 760 mmHg	[5]
Density	1.173 g/cm ³	[5]
Flash Point	231.8 °C	[5]
LogP	2.1988 - 3.17090	[1] [3]
Topological Polar Surface Area (TPSA)	55.12 Å ²	[3]
Number of Hydrogen Bond Acceptors	2	[3]
Number of Hydrogen Bond Donors	2	[3]
Number of Rotatable Bonds	3	[3]
Refractive Index	1.63	[5]
Storage Temperature	2-8 °C, sealed in dry conditions	[3]

Experimental Protocol: Synthesis of 3-amino-N-benzylbenzamide

The following is a representative two-step experimental protocol for the synthesis of **3-amino-N-benzylbenzamide**, adapted from procedures for structurally similar compounds.[6]

Step 1: Synthesis of N-benzyl-3-nitrobenzamide

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-nitrobenzoic acid in a suitable anhydrous solvent such as chloroform or dichloromethane.
- **Acid Activation:** Cool the solution to 0 °C in an ice bath. Add a coupling agent (e.g., 1.1 equivalents of isobutyl chloroformate) and a non-nucleophilic base (e.g., 1.0 equivalent of triethylamine) dropwise. Stir the mixture at 0 °C for 1 hour to form the mixed anhydride.
- **Amide Formation:** To the activated acid, add 1.0 equivalent of benzylamine dropwise. Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- **Work-up and Purification:** Upon completion, wash the reaction mixture sequentially with a dilute acid solution (e.g., 2 M HCl), a dilute base solution (e.g., 1 M NaOH), and brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude N-benzyl-3-nitrobenzamide. The product can be further purified by recrystallization or column chromatography.

Step 2: Reduction of the Nitro Group to Synthesize **3-amino-N-benzylbenzamide**

- **Reaction Setup:** Dissolve the N-benzyl-3-nitrobenzamide from Step 1 in a suitable solvent such as ethanol or ethyl acetate.
- **Catalytic Hydrogenation:** Add a catalytic amount of palladium on carbon (Pd/C).
- **Hydrogenation:** Stir the suspension vigorously under a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) at room temperature until the reaction is complete (monitored by TLC or LC-MS).
- **Work-up and Purification:** Filter the reaction mixture through a pad of celite to remove the catalyst. Wash the celite pad with the reaction solvent. Concentrate the filtrate under reduced pressure to yield the crude **3-amino-N-benzylbenzamide**. The final product can be purified by recrystallization or column chromatography to achieve high purity.

Potential Biological Activities and Applications

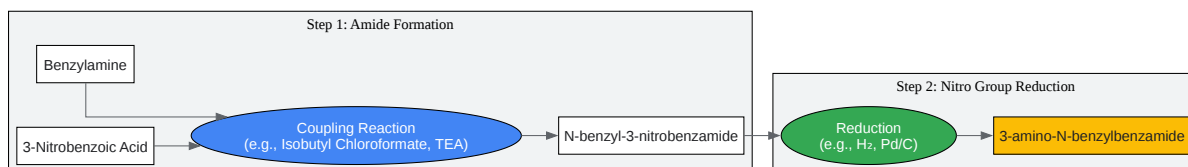
While specific signaling pathways for **3-amino-N-benzylbenzamide** are not extensively documented, the broader class of N-benzylbenzamide derivatives has shown significant biological activities, suggesting potential applications in drug discovery and agrochemicals.

- **Antitumor Activity:** A series of novel N-benzylbenzamide derivatives have been identified as potent tubulin polymerization inhibitors, exhibiting significant antiproliferative activities against various cancer cell lines.[7] These compounds bind to the colchicine binding site on tubulin, leading to cell cycle arrest and apoptosis, and also display anti-vascular effects.[7]
- **Metabolic Disease Modulation:** Certain N-benzylbenzamide derivatives have been designed as dual modulators of soluble epoxide hydrolase (sEH) and peroxisome proliferator-activated receptor γ (PPAR γ).[8] Simultaneous modulation of these targets presents a promising therapeutic strategy for managing conditions like diabetes and hypertension.[8]
- **Antibacterial Activity:** Derivatives of 3-methoxybenzamide, a related scaffold, have been synthesized and shown to possess antibacterial activity against Gram-positive bacteria, including *Staphylococcus aureus* and *Mycobacterium smegmatis*, by inhibiting the FtsZ protein.[9]
- **Herbicidal Activity:** N-benzylbenzamide compounds have been patented for their use as herbicides, acting as pigment synthesis inhibitors to control weeds.

These findings suggest that **3-amino-N-benzylbenzamide** could serve as a valuable scaffold or intermediate for the development of novel therapeutic agents and agrochemicals. Further research is warranted to elucidate its specific biological targets and mechanisms of action.

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the two-step synthesis of **3-amino-N-benzylbenzamide**.



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Caption: Synthetic route to **3-amino-N-benzylbenzamide**.

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